

physical and chemical properties of 4-dibenzofuransulfonic acid

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Compound of Interest

Compound Name: 4-Dibenzofuransulfonic acid

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Technical Guide: 4-Dibenzofuransulfonic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **4-dibenzofuransulfonic acid**. Due to a scarcity of direct experimental data for this specific compound, this document consolidates available information for its sodium salt, data for structurally related compounds, and predicted properties. It is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who are interested in the potential applications of dibenzofuran derivatives. This guide also outlines a detailed, plausible synthetic route for **4-dibenzofuransulfonic acid**, complete with a workflow diagram. Furthermore, it touches upon the broader biological context of dibenzofuran derivatives, highlighting their potential relevance in therapeutic research.

Chemical Identity and Physical Properties

Direct experimental data for **4-dibenzofuransulfonic acid** is not readily available in the public domain. The information presented below has been compiled from data available for its sodium salt monohydrate and from computational predictions.

Property	Value	Source
Chemical Name	4-Dibenzofuransulfonic acid	-
Molecular Formula	C ₁₂ H ₈ O ₄ S	Calculated
Molecular Weight	248.26 g/mol	Calculated
CAS Number	Not available for the acid form. 42138-16-9 for the sodium salt monohydrate.	[1]
Appearance	White to off-white solid (Predicted)	-
Melting Point	Not available.	-
Boiling Point	Not available.	-
Solubility	Predicted to be soluble in water and polar organic solvents.	General property of sulfonic acids.
pKa	Strong acid, predicted to be < 0.	Arylsulfonic acids are known to be strong acids.

Note: The properties listed are largely predicted or inferred from related compounds and should be confirmed by experimental analysis.

Chemical Properties and Reactivity

4-Dibenzofuransulfonic acid is an aromatic sulfonic acid. The sulfonic acid group is a strong electron-withdrawing group, which deactivates the aromatic rings towards further electrophilic substitution. The reactivity of the dibenzofuran ring system is well-documented, with electrophilic substitution preferentially occurring at the 2- and 8-positions. Therefore, direct sulfonation of dibenzofuran is unlikely to yield the 4-substituted isomer as the major product.

The sulfonic acid group can be converted to other functional groups, such as sulfonyl chlorides, sulfonamides, and sulfonate esters, which are versatile intermediates in organic synthesis.

Proposed Synthesis of 4-Dibenzofuransulfonic Acid

A plausible synthetic route to **4-dibenzofuransulfonic acid** involves a multi-step process starting from the commercially available dibenzofuran. The key steps are the synthesis of 4-aminodibenzofuran followed by a Sandmeyer reaction to introduce the sulfonic acid group.

Experimental Protocol:

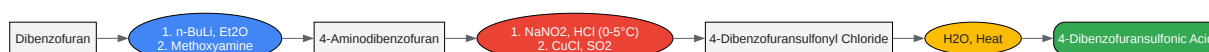
Step 1: Synthesis of 4-Aminodibenzofuran^[1]

- To a solution of dibenzofuran (0.5 mol) in anhydrous diethyl ether (500 mL), add n-butyllithium (0.5 mol, 22% in hexane) and reflux for 3-4 hours until a yellow precipitate forms.
- Cool the reaction mixture to -10°C in a dry ice-acetone bath.
- Slowly add methoxyamine (0.5 mol) in anhydrous diethyl ether (100 mL).
- Allow the mixture to warm to room temperature and then reflux for 1 hour.
- Cool the mixture and slowly add water.
- Separate the ether layer, dry with anhydrous magnesium sulfate, and pass hydrogen chloride gas through the solution to precipitate 4-aminodibenzofuran hydrochloride.
- Filter the precipitate and neutralize with a base (e.g., sodium bicarbonate solution) to obtain 4-aminodibenzofuran.

Step 2: Diazotization of 4-Aminodibenzofuran and Sandmeyer Reaction^{[2][3][4]}

- Dissolve 4-aminodibenzofuran (1 equivalent) in a mixture of concentrated hydrochloric acid and water at 0-5°C.
- Slowly add a solution of sodium nitrite (1.1 equivalents) in water while maintaining the temperature between 0-5°C to form the diazonium salt.
- In a separate flask, prepare a solution of copper(I) chloride (catalytic amount) in a saturated aqueous solution of sulfur dioxide.

- Slowly add the cold diazonium salt solution to the copper(I) chloride/sulfur dioxide solution. Nitrogen gas will evolve.
- Stir the reaction mixture at room temperature for several hours.
- The resulting sulfonyl chloride can be isolated by extraction.
- Hydrolysis of the sulfonyl chloride to the sulfonic acid can be achieved by heating with water or a dilute base followed by acidification.



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Proposed synthesis workflow for **4-dibenzofuransulfonic acid**.

Spectral Data (Predicted)

As no experimental spectra for **4-dibenzofuransulfonic acid** are available, predicted spectra can be a useful tool for characterization.

Spectral Data	Predicted Features
¹ H NMR	Aromatic protons in the dibenzofuran scaffold are expected to appear in the range of 7.0-8.5 ppm. The sulfonic acid proton is typically a broad singlet at a higher chemical shift.
¹³ C NMR	Aromatic carbons are expected in the range of 110-150 ppm. The carbon attached to the sulfonic acid group will be deshielded.
IR	Characteristic peaks for S=O stretching (around 1350 and 1170 cm ⁻¹), O-H stretching (broad, around 3000 cm ⁻¹), and aromatic C-H and C=C stretching are expected.
Mass Spec.	The molecular ion peak [M] ⁺ or [M-H] ⁻ would be expected at m/z 248.0143 (calculated for C ₁₂ H ₈ O ₄ S).

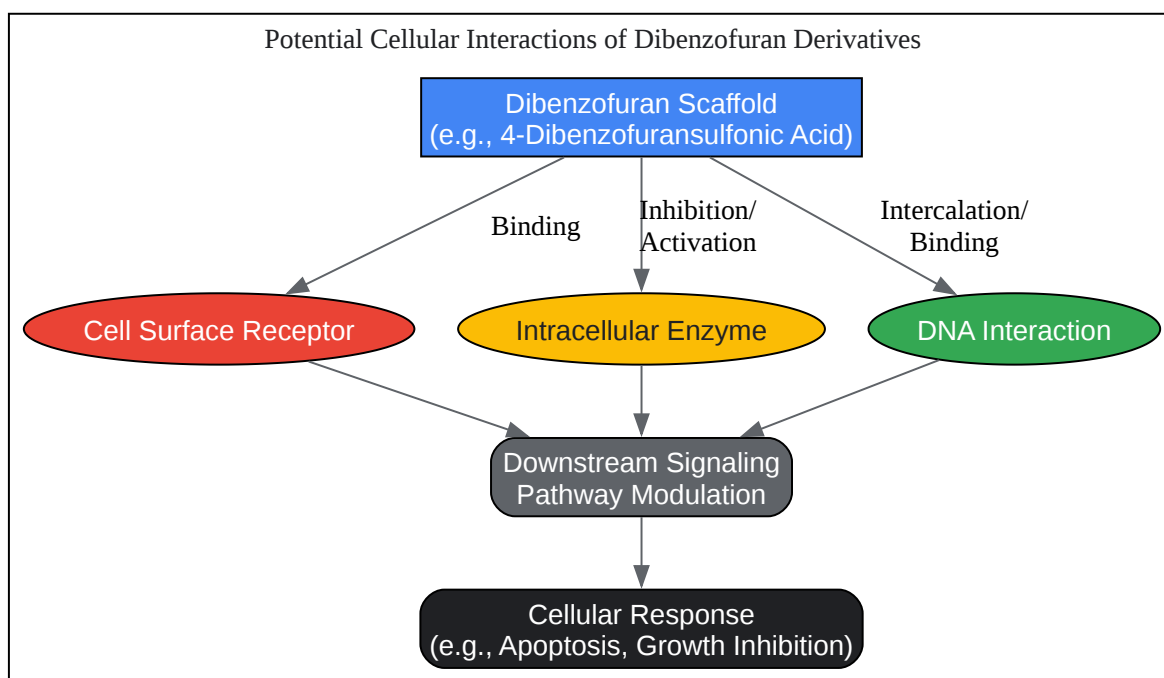
Biological Activity and Potential Applications

While there is no specific biological activity reported for **4-dibenzofuransulfonic acid**, the dibenzofuran scaffold is present in numerous natural products and synthetic compounds with a wide range of biological activities.^{[5][6]} These activities include:

- **Anticancer:** Some dibenzofuran derivatives have shown cytotoxic effects against various cancer cell lines.^[6]
- **Antibacterial and Antifungal:** The dibenzofuran core is found in compounds with activity against various microbial pathogens.^[6]
- **Anti-inflammatory:** Certain derivatives have demonstrated anti-inflammatory properties.^[5]
- **Enzyme Inhibition:** Dibenzofuran-containing molecules have been investigated as inhibitors for various enzymes.

The introduction of a sulfonic acid group can significantly alter the physicochemical properties of a molecule, such as its solubility and ability to interact with biological targets. The high acidity

and potential for strong hydrogen bonding of the sulfonic acid group could lead to novel biological activities or enhanced properties of a parent dibenzofuran scaffold.



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Generalized signaling interactions of dibenzofuran derivatives.

Conclusion

4-Dibenzofuransulfonic acid is a compound for which there is a notable lack of direct experimental data. This guide has provided a summary of its predicted properties and a plausible, detailed synthetic route to facilitate further research. The diverse biological activities of the broader class of dibenzofuran derivatives suggest that **4-dibenzofuransulfonic acid** could be a valuable molecule for investigation in medicinal chemistry and drug development. Experimental validation of the properties and synthetic route outlined herein is a necessary next step for any researcher interested in this compound.

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